

Proper Disposal of GSK2292767: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK2292767

Cat. No.: B607790

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **GSK2292767**, a potent and selective PI3K δ inhibitor. Adherence to these procedures is vital to mitigate potential hazards to personnel and the environment.

Immediate Safety and Handling Precautions

Before handling **GSK2292767**, it is imperative to consult the Safety Data Sheet (SDS). The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Standard personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat, should be worn at all times.[2] Work should be conducted in a well-ventilated area or a chemical fume hood.[3]

Storage and Stability

Proper storage is crucial to maintain the integrity of **GSK2292767** and prevent accidental release. The compound should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.[4]

Quantitative Safety Data Summary

For quick reference, the following table summarizes key safety and handling information for **GSK2292767**.

Parameter	Value	Source
Hazard Classification	Acute Toxicity: Oral, Category 4; Aquatic Toxicity (Acute), Category 1; Aquatic Toxicity (Chronic), Category 1	[1]
Hazard Statements	H302: Harmful if swallowed; H410: Very toxic to aquatic life with long lasting effects	[1]
Precautionary Statements	P264: Wash hands thoroughly after handling; P273: Avoid release to the environment; P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell; P330: Rinse mouth; P391: Collect spillage	[1]
Short-Term Storage	0 - 4 °C (days to weeks)	[4]
Long-Term Storage	-20 °C (months to years)	[4]

Disposal Protocol

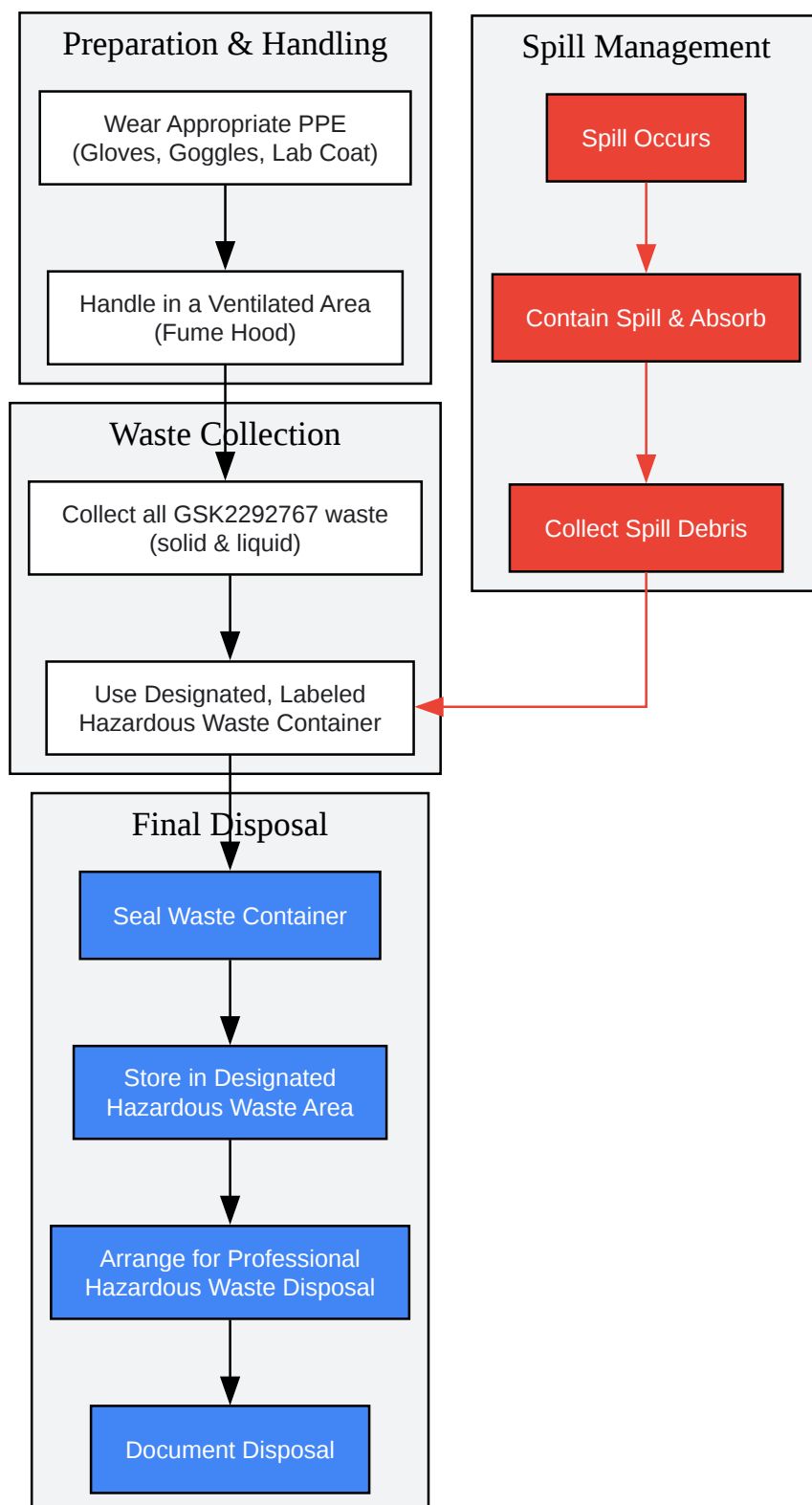
The disposal of **GSK2292767** must be conducted in a manner that avoids environmental contamination. Due to its high aquatic toxicity, it must not be disposed of down the drain.

Step-by-Step Disposal Procedure:

- Containment: Ensure any waste containing **GSK2292767**, including unused compound, contaminated labware (e.g., pipette tips, vials), and solutions, is collected in a designated, properly labeled, and sealed hazardous waste container.

- **Waste Classification:** The waste should be classified as hazardous chemical waste, with specific notation of its acute oral toxicity and high aquatic toxicity.
- **Spill Management:** In the event of a spill, prevent further leakage or spillage if it is safe to do so.^[5] Cover the spillage with a suitable absorbent material, sweep it up, and place it in an appropriate container for disposal.^{[2][3]} Do not let the product enter drains.^{[2][3][5]}
- **Institutional Procedures:** Follow all institutional and local regulations for the disposal of hazardous chemical waste. This typically involves arranging for pickup by a licensed hazardous waste disposal service.
- **Documentation:** Maintain accurate records of the disposed of quantities and the date of disposal, in accordance with laboratory and institutional guidelines.

Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **GSK2292767**.

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